

Application Note: Synthesis of 2-Phenylpropylamine Hydrochloride

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Compound of Interest

Compound Name: 2-Phenylpropylamine
hydrochloride

CAS No.: 52991-03-4

Cat. No.: B3416011

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Executive Summary & Strategic Rationale

Target Compound: **2-Phenylpropylamine Hydrochloride** (CAS: 20388-87-8)

Synonyms: [ngcontent-ng-c3230145110="" _nghost-ng-c1768664871="" class="inline ng-star-inserted">](#)

-Methylphenethylamine HCl; 1-Amino-2-phenylpropane HCl.[1][2] Molecular Formula:

Molecular Weight: 171.67 g/mol [1]

This protocol details the synthesis of **2-phenylpropylamine hydrochloride** via the hydride reduction of 2-phenylpropionitrile (hydratropionitrile).[1] Unlike its positional isomer amphetamine (

-methylphenethylamine), 2-phenylpropylamine carries the methyl group on the

-carbon relative to the amine.[1] This structural difference is critical for regulatory compliance and pharmacological differentiation.

Synthetic Strategy: We utilize a Lithium Aluminum Hydride (LiAlH

) reduction of the corresponding nitrile.^[3] This route is selected over the Hofmann rearrangement or Friedel-Crafts alkylation due to:

- **Precursor Availability:** 2-Phenylpropionitrile is a stable, commercially available commodity chemical.
- **Atom Economy:** The reduction preserves the carbon skeleton without requiring protecting groups.
- **Yield Efficiency:** Nitrile reductions typically yield >85% primary amine when moisture is strictly controlled.

Safety & Compliance (Critical)



WARNING: This protocol involves Lithium Aluminum Hydride (LiAlH

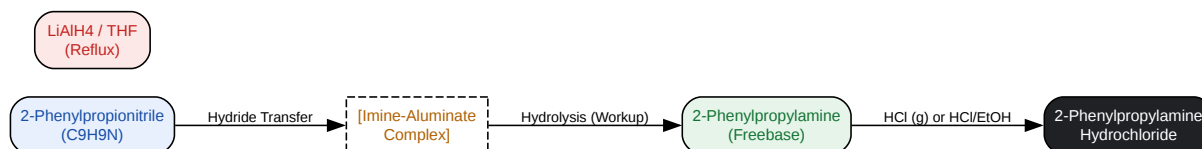
), a pyrophoric solid that reacts violently with water to release flammable hydrogen gas.^[1]

- **Engineering Controls:** All operations must be performed in a functioning fume hood.
- **Inert Atmosphere:** Reaction must occur under a positive pressure of dry Nitrogen () or Argon ().^[1]
- **Quenching Hazard:** The "Fieser" workup method is mandatory to prevent thermal runaway during quenching.
- **Regulatory Note:** While 2-phenylpropylamine is generally not a Schedule I/II controlled substance in many jurisdictions (unlike amphetamine), researchers must verify local regulations regarding

-phenethylamine analogs before synthesis.[1]

Reaction Scheme & Mechanism

The nitrile group is reduced to the primary amine via an imine-aluminate intermediate.[1]



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Figure 1: Synthetic pathway from nitrile precursor to amine salt.[1]

Materials & Equipment

Component	Specification	Quantity (Scale: 10g Precursor)
Precursor	2-Phenylpropionitrile (Hydratropionitrile)	10.0 g (76.2 mmol)
Reductant	Lithium Aluminum Hydride (LiAlH ₄)	3.5 g (92.2 mmol, ~1.2 eq)
Solvent	Tetrahydrofuran (THF), Anhydrous	150 mL
Quench Agents	, 15% NaOH	As per Fieser method
Acid Source	HCl (4M in Dioxane) or Ethanolic HCl	~25 mL
Drying Agent	Sodium Sulfate ()	Anhydrous

Apparatus:

- 3-Neck Round Bottom Flask (500 mL)[1]
- Reflux Condenser with Inert Gas Inlet[1]
- Pressure-Equalizing Addition Funnel[1]
- Magnetic Stir Plate & Bar
- Ice/Water Bath

Detailed Protocol

Phase A: Preparation of the Reductant (0:00 - 1:00)

- Setup: Oven-dry all glassware overnight. Assemble the 3-neck flask with the condenser and addition funnel under a stream of dry
.
.
- Charging: Rapidly weigh 3.5 g of LiAlH₄

and transfer it to the flask.
- Solvation: Add 100 mL of anhydrous THF to the flask. Stir gently to create a grey suspension.
 - Expert Note: LiAlH₄

pellets are safer than powder but take longer to dissolve. Powder is preferred for reaction speed but requires careful handling.
- Cooling: Place the flask in an ice bath (

C).

Phase B: Addition & Reaction (1:00 - 5:00)

- Precursor Prep: Dilute 10.0 g of 2-phenylpropionitrile with 30 mL of anhydrous THF in the addition funnel.

- Addition: Dropwise add the nitrile solution to the LiAlH suspension over 30–45 minutes.
 - Observation: Gentle bubbling (evolution) is normal.[\[1\]](#) Do not let the solvent boil violently.
- Reflux: Once addition is complete, remove the ice bath. Allow the mixture to warm to room temperature (RT), then heat to a gentle reflux (C) for 3–4 hours.
 - Checkpoint: The color typically changes from grey to a murky white/off-white suspension. [\[1\]](#)

Phase C: The Fieser Workup (Critical Step)

Rationale: This specific quenching protocol produces a granular, sand-like aluminum precipitate that filters easily, avoiding the notorious "aluminum slime" emulsion.[\[1\]](#)

- Cooling: Cool the reaction mixture back to C.
- Stoichiometric Quench: Add the following very slowly with vigorous stirring:
 - 3.5 mL Water () — Caution: Vigorous Exotherm[\[1\]](#)
 - 3.5 mL 15% Sodium Hydroxide ()
 - 10.5 mL Water ()

- Granulation: Remove the ice bath and stir at RT for 30 minutes. The grey precipitate should turn white and granular.
- Filtration: Filter the mixture through a Celite pad or sintered glass funnel. Wash the filter cake with 50 mL THF.

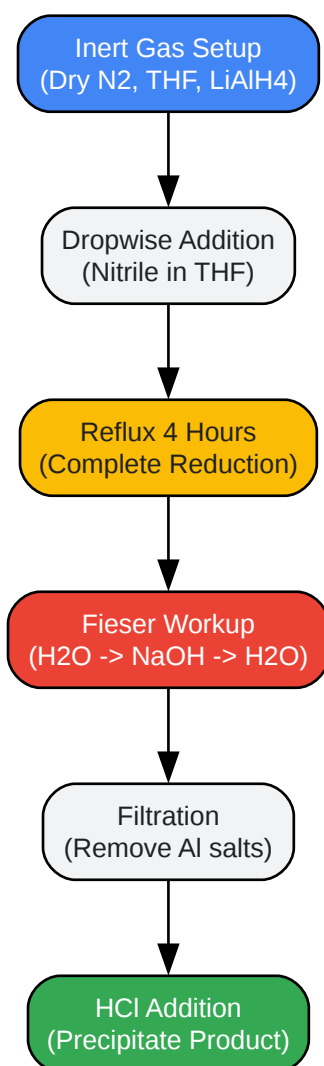
Phase D: Isolation & Salt Formation

- Concentration: Evaporate the filtrate under reduced pressure (Rotavap) to yield the crude freebase amine as a pale yellow oil.
- Extraction (Optional but Recommended): Dissolve oil in DCM (50 mL), wash with brine, dry over

, and re-concentrate.
- Salting Out:
 - Dissolve the freebase oil in 50 mL of dry Diethyl Ether.
 - Cool to

C.
 - Add HCl solution (e.g., 4M HCl in Dioxane) dropwise until pH < 3.^[1]
 - A white precipitate will form immediately.
- Recrystallization: Filter the solid. Recrystallize from minimal hot Isopropanol/Ethanol if purity is required.

Workflow Visualization



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Figure 2: Operational workflow for the batch synthesis.[1]

Analytical Validation

Upon isolation, the product must be validated against established physicochemical properties.

Parameter	Expected Value	Notes
Appearance	White crystalline powder	Hygroscopic; store in desiccator.[1]
Melting Point	143°C – 145°C	Distinct from Amphetamine HCl (~150-153°C).[1]
H NMR (DMSO-)	1.18 (d, 3H,)	Doublet indicates methyl on CH.[1]
2.8 - 3.1 (m, 3H,)	Multiplet for methine/methylene overlap.[1]	
7.2 - 7.4 (m, 5H,)	Mono-substituted benzene ring.[1]	
8.1 (br s, 3H,)	Ammonium protons (exchangeable).[1]	
Yield	80% - 92%	Losses usually occur during filtration if cake isn't washed well.

Interpretation: The presence of a doublet at

1.2 ppm is the diagnostic signal for the

-methyl group.[1] In amphetamine (

-methyl), the methyl doublet would be coupled to the methine adjacent to the nitrogen, but the chemical shift environment is slightly different.[1] The melting point is the primary rapid confirmation of the correct isomer.

References

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